

Spectroscopic Characterization of 3-Ethylbenzenesulfonic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-ethylbenzenesulfonic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic characterization of **3-ethylbenzenesulfonic acid**. Due to the limited availability of experimentally derived spectra for this specific isomer, this guide integrates available data, predicted spectroscopic features, and comparative analysis with its isomers to offer a comprehensive analytical profile. This document is intended to support researchers and professionals in identifying and characterizing **3-ethylbenzenesulfonic acid** in various experimental and developmental contexts.

Chemical and Physical Properties

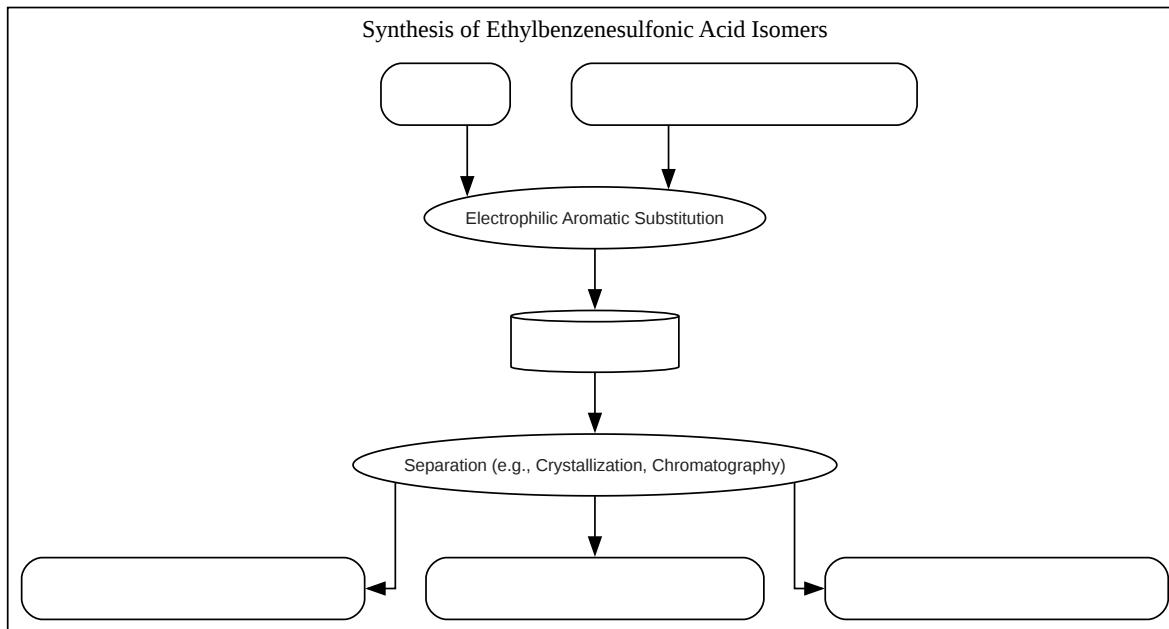
3-Ethylbenzenesulfonic acid is an aromatic sulfonic acid. Its physical and chemical properties are summarized in the table below.

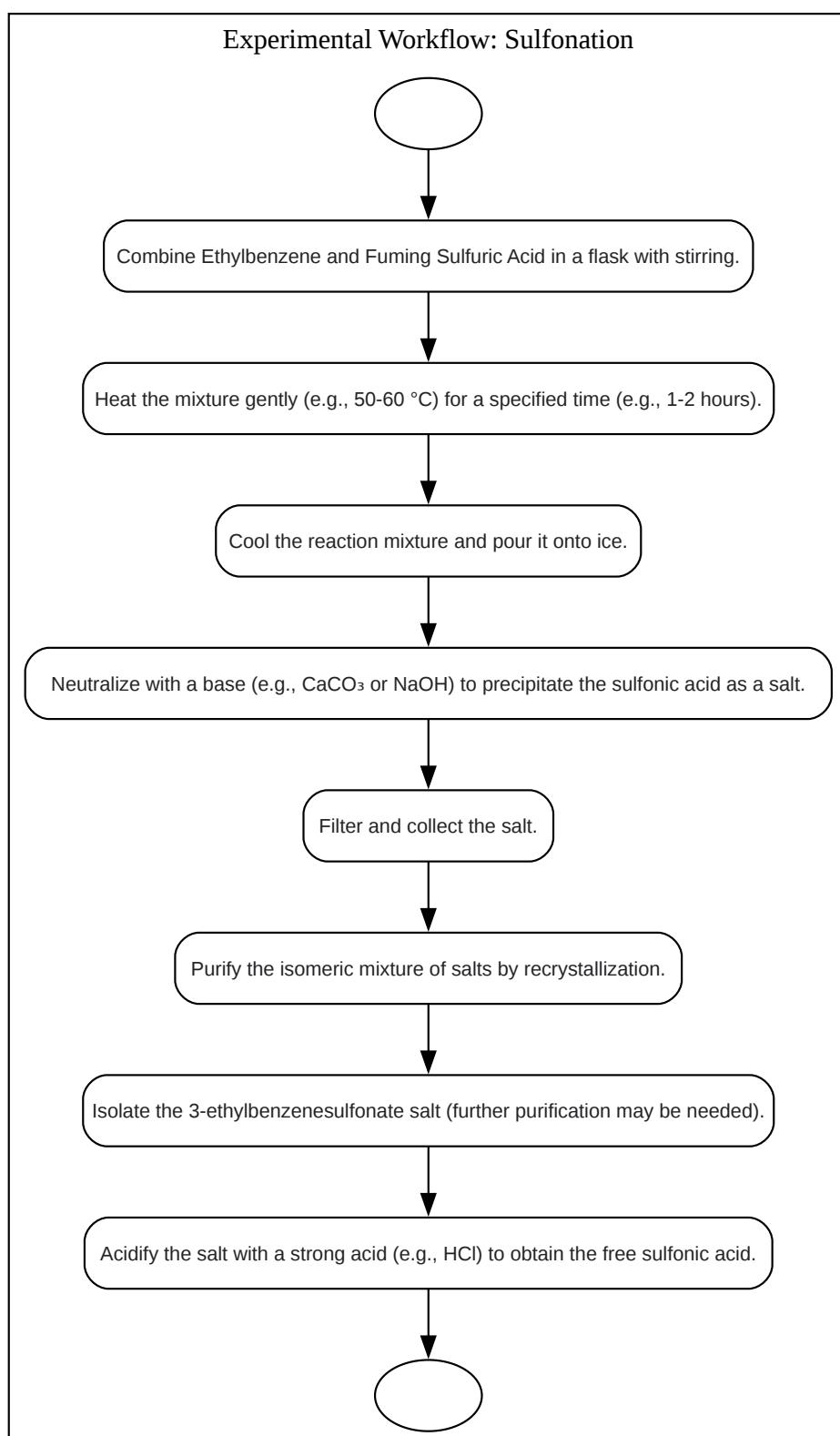
| Property | Value |
|------------------|---|
| Chemical Formula | C ₈ H ₁₀ O ₃ S |
| Molecular Weight | 186.23 g/mol |
| CAS Number | 138-29-4 |
| Appearance | Expected to be a solid or viscous liquid |
| Solubility | Soluble in water and polar organic solvents |

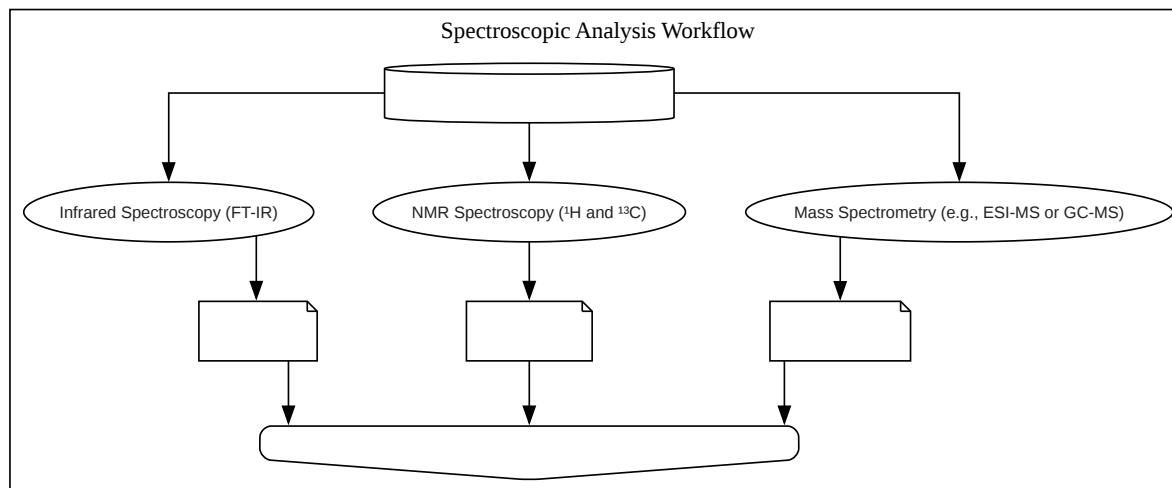
Synthesis of 3-Ethylbenzenesulfonic Acid

The primary method for synthesizing ethylbenzenesulfonic acids is through the electrophilic aromatic substitution of ethylbenzene with a sulfonating agent, typically fuming sulfuric acid (sulfuric acid containing dissolved sulfur trioxide, SO_3). It is important to note that direct Friedel-Crafts alkylation of benzenesulfonic acid is generally unsuccessful due to the strong deactivating nature of the sulfonic acid group.

The sulfonation of ethylbenzene yields a mixture of isomers, primarily the para (4-ethylbenzenesulfonic acid) and ortho (2-ethylbenzenesulfonic acid) products due to the ortho-, para-directing effect of the ethyl group. The meta isomer (**3-ethylbenzenesulfonic acid**) is formed as a minor product. The separation of these isomers can be achieved through techniques such as fractional crystallization of their salts or chromatography.







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- To cite this document: BenchChem. [Spectroscopic Characterization of 3-Ethylbenzenesulfonic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086004#spectroscopic-characterization-of-3-ethylbenzenesulfonic-acid>]

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